

Application Notes and Protocols: Investigating the Impact of Hordenine on Mitochondrial Respiration

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Compound of Interest

Compound Name: *Hordenine*

Cat. No.: *B123053*

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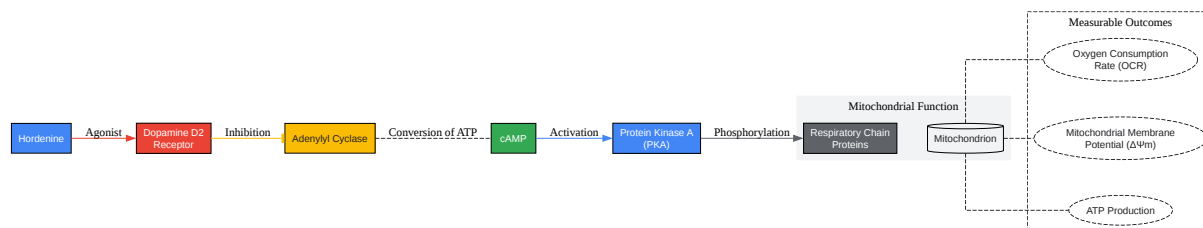
Introduction

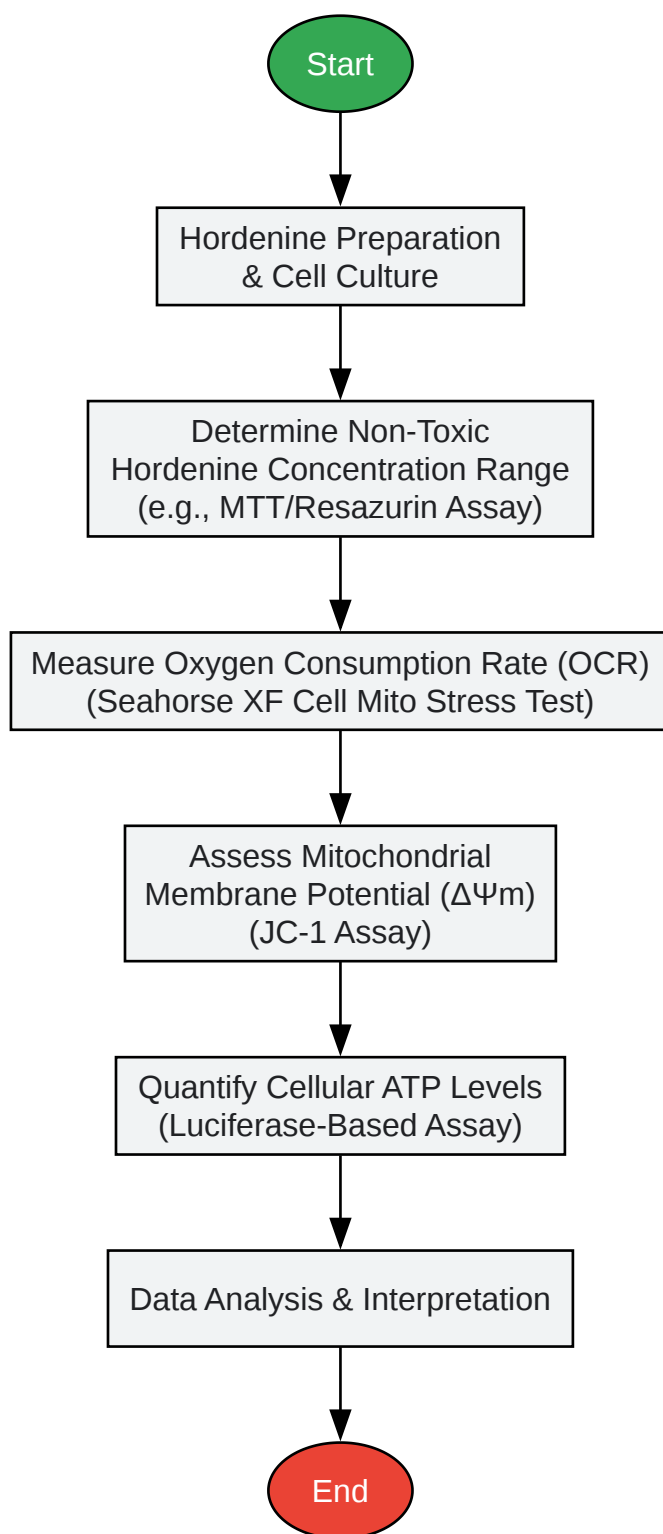
Hordenine, a phenethylamine alkaloid naturally found in various plants like barley, has been investigated for several biological activities.[1][2] Emerging research suggests that compounds affecting cellular signaling pathways, such as those modulated by **hordenine**, may also influence mitochondrial function.[3][4] Mitochondria, the primary sites of cellular respiration and energy production, are critical in maintaining cellular health, and their dysfunction is implicated in numerous diseases.[5]

These application notes provide a comprehensive set of protocols to investigate the effects of **hordenine** on mitochondrial respiration. The methodologies detailed below will enable researchers to assess key parameters of mitochondrial function, including oxygen consumption rate (OCR), mitochondrial membrane potential ($\Delta\Psi_m$), and cellular ATP levels. Furthermore, a potential signaling pathway through which **hordenine** might exert its effects on mitochondria is proposed, providing a framework for mechanistic studies.

Potential Signaling Pathway of Hordenine's Action on Mitochondria

Hordenine is known to act as a dopamine D2 receptor agonist and can influence cyclic adenosine monophosphate (cAMP) levels. Both dopamine signaling and cAMP pathways have been linked to the regulation of mitochondrial function. Therefore, it is hypothesized that **hordenine** may impact mitochondrial respiration through a signaling cascade involving these elements.





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- 5. Study Uncovers Role of Mitochondrial Energy Production in Dopaminergic Neurons - News Center [news.feinberg.northwestern.edu]
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